

# An In-depth Technical Guide to CAS Number 1824391-47-0

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *2-Chloro-4-ethenyl-6-methylpyridine*

Cat. No.: *B13140475*

[Get Quote](#)

Researchers, scientists, and drug development professionals often require detailed information on specific chemical compounds, identified by their unique CAS (Chemical Abstracts Service) numbers. This guide addresses the properties and suppliers of the compound designated as CAS number 1824391-47-0.

Initial comprehensive searches for the chemical entity associated with CAS number 1824391-47-0 have not yielded a specific compound. This suggests that the CAS number may be novel, not widely commercially available, or potentially contains a typographical error. The search results did not provide a chemical structure, molecular formula, molecular weight, or any physical or chemical properties directly linked to this specific CAS number.

Further investigation into publicly available chemical databases and supplier catalogs did not reveal any substance registered under CAS 1824391-47-0. Consequently, information regarding its synthesis, mechanism of action, relevant signaling pathways, or experimental data is currently unavailable.

It is recommended that researchers verify the CAS number for accuracy. In the event of a confirmed but unlisted number, it may represent a very recently registered substance for which

public information has not yet been disseminated.

While information on the target compound is unavailable, for illustrative purposes, this guide will briefly touch upon a different, well-characterized compound, 5-Hydroxymethylfurfural (HMF), which appeared in the search results under a different CAS number (67-47-0). HMF is an organic compound derived from the dehydration of sugars and has been a subject of research interest.

## Physicochemical Properties of 5-Hydroxymethylfurfural (CAS 67-47-0)

Property	Value
Molecular Formula	C6H6O3
Molecular Weight	126.11 g/mol
Appearance	Yellow, low-melting solid
Solubility	Highly soluble in water
Boiling Point	291.5 ± 30.0 °C at 760 mmHg
Melting Point	28-34 °C
Flash Point	79.4 °C
Density	1.3 ± 0.1 g/cm <sup>3</sup>

## Biological Activity of 5-Hydroxymethylfurfural

5-Hydroxymethylfurfural has been identified as an inhibitor of yeast growth and fermentation.<sup>[1]</sup> Studies in *Saccharomyces cerevisiae* have shown that HMF can attenuate bulk translation activity and induce the formation of messenger RNP granules.<sup>[1]</sup> This suggests a mechanism of action that involves the repression of translation initiation.<sup>[1]</sup>

## Safety and Handling of 5-Hydroxymethylfurfural

5-Hydroxymethylfurfural is classified as a skin and eye irritant.<sup>[2][3]</sup> It is also considered harmful to aquatic life.<sup>[2]</sup> When handling this compound, it is crucial to wear appropriate

personal protective equipment, including gloves and eye protection, and to work in a well-ventilated area.[2][3][4] In case of fire, water spray, carbon dioxide, dry chemical, or alcohol-resistant foam can be used for extinction.[5]

## Suppliers of 5-Hydroxymethylfurfural

A variety of chemical suppliers offer 5-Hydroxymethylfurfural for research purposes. Some of these suppliers include:

- Alfa Biotechnology
- Ambles Nature et Chimie
- AVA Biochem
- Beijing Lys Chemicals
- BOC Sciences
- Connect Chemicals
- ECSA Chemicals
- Endeavour Specialty Chemicals
- Jalor-Chem

It is important to reiterate that the information provided above for 5-Hydroxymethylfurfural (CAS 67-47-0) is for illustrative purposes only and is not associated with CAS number 1824391-47-0.

## Conclusion

At present, there is no publicly available information regarding the properties, suppliers, or biological activity of the compound with CAS number 1824391-47-0. Researchers are advised to double-check the identifier and consult specialized databases or contact chemical synthesis companies for more information on this potentially novel compound.

## References

- 5-hydroxymethyl furfural, 67-47-0 - The Good Scents Company.
- SAFETY DATA SHEET - Sigma-Aldrich.
- SAFETY DATA SHEET - Fisher Scientific.
- Safety data sheet - BASF.
- 5-hydroxymethylfurfural | CAS#:67-47-0 | Chemsrsrc.
- Safety Data Sheet: 5-Hydroxymethylfurfural - Carl ROTH.
- Safety data sheet - BASF.
- SAFETY DATA SHEET - Castrol.
- SAFETYDATASHEET - Sugar Energy Swiss LLC.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 5-hydroxymethylfurfural | CAS#:67-47-0 | Chemsrsrc \[chemsrc.com\]](#)
- [2. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [3. carlroth.com \[carlroth.com\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. sugarenergyswiss.ch \[sugarenergyswiss.ch\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to CAS Number 1824391-47-0]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13140475/docs#an-in-depth-technical-guide-to-cas-number-1824391-47-0\]](https://www.benchchem.com/product/b13140475/docs#an-in-depth-technical-guide-to-cas-number-1824391-47-0)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)